

Personal protective equipment for handling 2-Chloro-5-iodopyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-iodopyrimidine

Cat. No.: B183918

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Essential Safety and Handling Guide for 2-Chloro-5-iodopyrimidine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Chloro-5-iodopyrimidine** (CAS No. 32779-38-7). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Properties and Hazards

Property	Value	Reference
CAS Number	32779-38-7	[1][2]
Molecular Formula	C ₄ H ₂ ClIN ₂	[2]
Molecular Weight	240.43 g/mol	[2]
Appearance	Solid	
Purity	≥98%	[2]
Storage Temperature	4°C, protect from light	[2]
Signal Word	Warning	[1]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	[1]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for handling **2-Chloro-5-iodopyrimidine** from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the label information matches the order details (Chemical Name, CAS Number, quantity).
- Ensure the container is tightly sealed.

2. Preparation and Engineering Controls:

- All handling of **2-Chloro-5-iodopyrimidine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.
- Before starting work, ensure all necessary Personal Protective Equipment (PPE) is available and in good condition.

3. Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[4\]](#)
- Hand Protection: Wear chemical-impermeable gloves.[\[3\]](#)
- Skin and Body Protection: Wear a lab coat or protective clothing to prevent skin contact.[\[3\]](#)[\[5\]](#)
- Respiratory Protection: If dust or aerosols are generated and ventilation is inadequate, use a NIOSH-approved respirator.[\[4\]](#)

4. Weighing and Aliquoting:

- Perform these tasks in a designated area within the chemical fume hood to minimize dust formation.[\[3\]](#)
- Use non-sparking tools.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)[\[6\]](#)

5. Dissolving and Reactions:

- When dissolving the solid, add it slowly to the solvent to avoid splashing.
- If heating is required, use a well-controlled heating mantle or water bath.

6. Storage:

- Store the container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Keep the container tightly closed to prevent moisture and air sensitivity.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

7. Spill Management:

- In case of a spill, evacuate personnel from the immediate area.[\[3\]](#)
- Avoid dust formation.[\[3\]](#)
- Wear appropriate PPE, including respiratory protection.
- Sweep up the spilled solid and place it into a suitable, closed container for disposal.[\[6\]](#)
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Emergency First Aid Measures

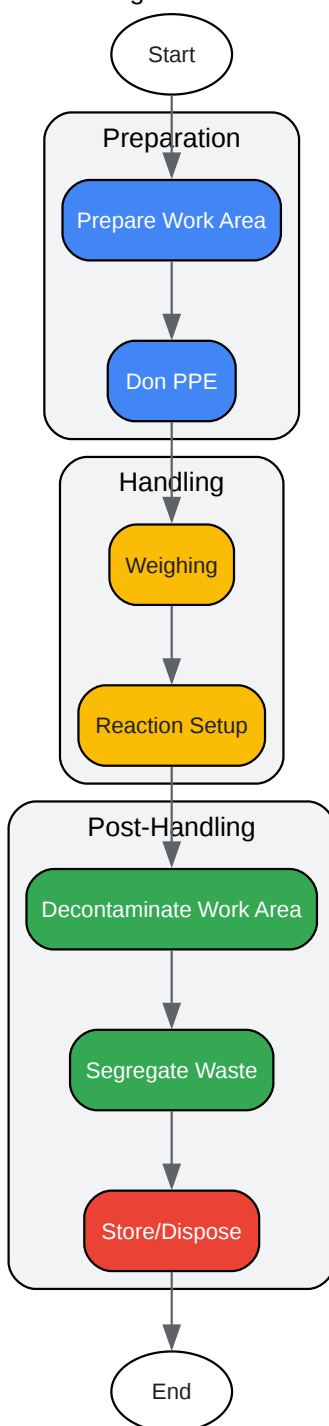
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [\[1\]](#)[\[3\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor immediately. [\[1\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Disposal Plan

- Waste Collection: All waste materials contaminated with **2-Chloro-5-iodopyrimidine**, including empty containers, disposable gloves, and contaminated labware, should be collected in a designated, labeled, and sealed hazardous waste container.
- Disposal Method: Dispose of the chemical waste at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[5\]](#)[\[6\]](#) Do not dispose of it down the drain.

Handling Workflow Diagram

Workflow for Handling 2-Chloro-5-iodopyrimidine



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Caption: Logical workflow for the safe handling of **2-Chloro-5-iodopyrimidine**.

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